

Safety and handling precautions for 4-Iodo-L-phenylalanine

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Compound of Interest

Compound Name: *H-Phe(4-I)-OH*

Cat. No.: *B2403948*

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An In-depth Technical Guide to the Safety and Handling of 4-Iodo-L-phenylalanine

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for 4-Iodo-L-phenylalanine, a crucial unnatural amino acid in protein engineering and drug development. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Classification

4-Iodo-L-phenylalanine is not classified as a hazardous substance or mixture according to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. However, as with all laboratory chemicals, it should be handled with caution. To our knowledge, the hazards of this material have not been thoroughly investigated[2].

GHS Classification: Not a hazardous substance or mixture[2].

Physical and Chemical Properties

A summary of the key physical and chemical properties of 4-Iodo-L-phenylalanine is provided in the table below. This data is essential for proper storage and handling.

Property	Value	Reference
CAS Number	24250-85-9	[1] [3] [4]
Molecular Formula	C ₉ H ₁₀ INO ₂	[4]
Molecular Weight	291.09 g/mol	
Appearance	White to off-white powder	[4]
Melting Point	255-256 °C	[4]
Boiling Point	366.8 ± 32.0 °C (Predicted)	[4]
Density	1.824 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Slightly soluble in water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[5]
Storage Temperature	Store at 2-8 °C or -20°C. Protect from light.	[4] [6]

Toxicological Data

While specific quantitative toxicological data such as LD50 or LC50 values for 4-Iodo-L-phenylalanine are not readily available in the provided search results, the substance is generally considered to have low toxicity. No known OSHA hazards have been identified^[7]. However, potential health effects may include irritation upon inhalation, skin contact, or eye contact, and it may be harmful if swallowed^[7].

Handling and Storage

Proper handling and storage are critical to maintain the stability of 4-Iodo-L-phenylalanine and ensure the safety of laboratory personnel.

Handling

- Ventilation: Use in a well-ventilated area. Provide appropriate exhaust ventilation at places where dust is formed^[7]^[8].

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles[1].
 - Hand Protection: Wear appropriate protective gloves[1].
 - Respiratory Protection: For nuisance levels of dust, use type N95 (US) or type P1 (EN 143) dust masks[8].
 - Body Protection: Wear appropriate protective clothing to prevent skin exposure[1].
- Hygiene: Wash hands thoroughly after handling and before eating, smoking, or using the lavatory. Change contaminated clothing immediately[7].
- Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas. Avoid contact with skin and eyes. Avoid ingestion and inhalation[1][7][8][9].

Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place[1][8].
- Temperature: Storage temperatures of 2-8°C and -20°C are recommended[4].
- Light Sensitivity: Protect from light[6][8].
- Incompatibilities: Avoid strong oxidizing agents and strong acids[7].

Experimental Protocols

Spill and Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Avoid dust formation. Ensure adequate ventilation. Use personal protective equipment as required[1][8].
- Environmental Precautions: Prevent the substance from entering drains. No special environmental precautions are required for small spills[1][8].

- Containment and Cleaning:
 - Sweep up and shovel the material[1][8].
 - Place the collected material into a suitable, closed container for disposal[1][8].
 - Avoid generating dust during cleanup[1][8].

First-Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention[1].
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur[1].
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[1][8].
- Ingestion: Clean mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur[1][8].

Fire-Fighting Measures

- Extinguishing Media: Use a carbon dioxide or dry chemical extinguisher for small fires. For large fires, use water spray, fog, or foam. Do not use a water jet[7].
- Hazardous Combustion Products: Carbon oxides, Nitrogen oxides (NOx), Hydrogen iodide[8].
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear[1].

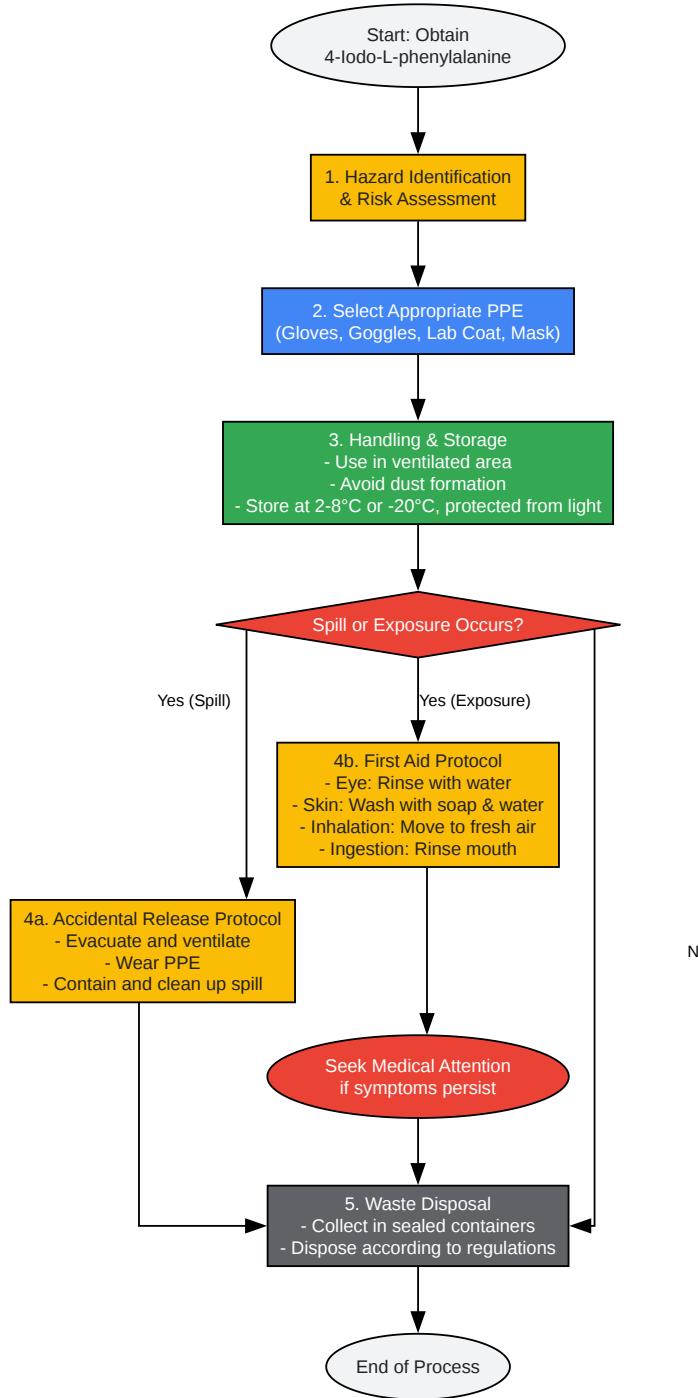
Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations[2]. Dispose of the contents/container to an authorized hazardous or special waste collection point[10].

Visualization of Safety and Handling Workflow

The following diagram illustrates the key decision-making and action steps for the safe handling of 4-Iodo-L-phenylalanine, from initial risk assessment to final disposal.

Workflow for Safe Handling of 4-Iodo-L-phenylalanine



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Caption: Logical workflow for the safe handling of 4-Iodo-L-phenylalanine.

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References

- 1. fishersci.com [fishersci.com]
- 2. anaspec.com [anaspec.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. bocsci.com [bocsci.com]
- 5. BOC-4-IODO-L-PHENYLALANINE | 62129-44-6 [chemicalbook.com]
- 6. 4-Iodo-L-phenylalanine | 24250-85-9 | FI13400 | Biosynth [biosynth.com]
- 7. peptide.com [peptide.com]
- 8. BOC-4-IODO-L-PHENYLALANINE - Safety Data Sheet [chemicalbook.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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